Synthesis of STAT6 inhibitors using alkyl hydrazines

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Compound of Interest

Compound Name:	*[2-(Propan-2-yloxy)ethyl]hydrazine dihydrochloride*
CAS No.:	*1443980-36-6*
Cat. No.:	*B1377480*

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Application Note: High-Purity Synthesis of Pyrazolo[3,4-d]pyrimidine STAT6 Inhibitors via Alkyl Hydrazine Cyclization

Abstract

Signal Transducer and Activator of Transcription 6 (STAT6) is a critical mediator in IL-4 and IL-13 signaling pathways, driving Th2-mediated inflammation, asthma, and atopic dermatitis.[1][2] While first-generation inhibitors like AS1517499 validated the pyrimidine scaffold, next-generation development focuses on rigidified fused systems to enhance SH2 domain binding affinity. This guide details the synthesis of pyrazolo[3,4-d]pyrimidine-based STAT6 inhibitors using alkyl hydrazines as the primary cyclizing agent. We present a robust, scalable protocol for ring closure, purification, and biological validation.

Introduction & Mechanism of Action

1.1 The Biological Target: STAT6 STAT6 is unique among the STAT family due to its specific activation by IL-4 and IL-13.[1][2] Upon cytokine binding, Janus Kinases (JAK1/3) phosphorylate the receptor, recruiting STAT6 via its SH2 domain.[1] STAT6 is then tyrosine-

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phosphorylated (pY641), homodimerizes, and translocates to the nucleus to drive gene expression (e.g., GATA3, MHCII).

1.2 The Chemical Strategy: Alkyl Hydrazines Small molecule inhibition of STAT6 primarily targets the SH2 domain to prevent dimerization. The pyrimidine-5-carboxamide motif (found in AS1517499) is a privileged scaffold. However, to improve metabolic stability and lock the bioactive conformation, we utilize alkyl hydrazines to synthesize pyrazolo[3,4-d]pyrimidines.

- Role of Alkyl Hydrazine: Acts as a dinucleophile, reacting with electrophilic pyrimidine precursors to form the pyrazole ring.
- Advantage: The "R" group on the hydrazine allows for rapid exploration of the hydrophobic pocket within the SH2 domain.

Chemical Biology & Pathway Visualization

The following diagram illustrates the IL-4/STAT6 signaling cascade and the precise intervention point of the synthesized inhibitor.

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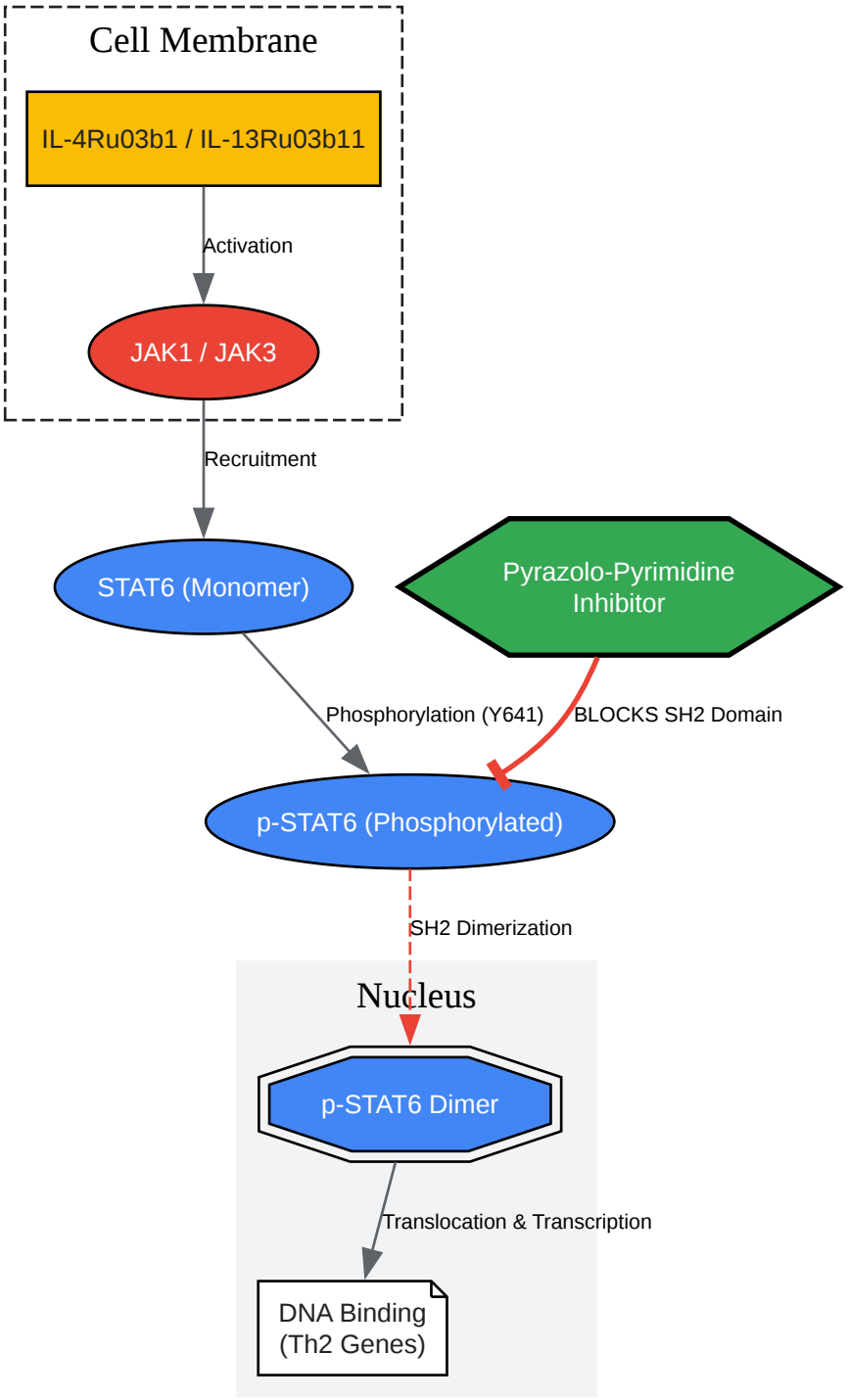

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Caption: Figure 1.[1] STAT6 signaling pathway showing the inhibitor blocking the SH2-mediated dimerization step.

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Synthetic Protocol: Pyrazolo[3,4-d]pyrimidine Synthesis

This protocol describes the synthesis of a core scaffold, 1-alkyl-4-amino-1H-pyrazolo[3,4-d]pyrimidine, utilizing a substituted hydrazine.

Retrosynthetic Analysis

- Target: 1-Alkyl-pyrazolo[3,4-d]pyrimidine.
- Precursors: 2-chloro-pyrimidine-5-carboxaldehyde (Electrophile) + Alkyl Hydrazine (Nucleophile).
- Key Transformation: Condensation followed by intramolecular nucleophilic aromatic substitution (

).

Reagents & Equipment

- Starting Material: 4-chloro-2-(methylthio)pyrimidine-5-carbonitrile (Commercial grade >98%).
- Reagent: Methyl hydrazine (or other alkyl hydrazines like Ethyl-, Isopropyl-hydrazine).
- Solvent: Ethanol (Anhydrous), Triethylamine (Et3N).
- Equipment: Reflux condenser, Inert gas manifold (Argon), Rotary evaporator, Flash Chromatography system.

Step-by-Step Methodology

Step 1: Hydrazine Cyclization (Formation of the Pyrazole Core)

- Rationale: The hydrazine attacks the nitrile group and the chloride position to close the pyrazole ring fused to the pyrimidine.
- Dissolution: In a 250 mL round-bottom flask, dissolve 10 mmol of 4-chloro-2-(methylthio)pyrimidine-5-carbonitrile in 50 mL of anhydrous ethanol.

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- Addition: Cool the solution to 0°C. Dropwise add 12 mmol of Alkyl Hydrazine (e.g., methyl hydrazine) over 10 minutes.
    - Critical Control Point: Alkyl hydrazines are toxic and volatile. Perform in a fume hood. Exothermic reaction may occur.
- Base Addition: Add 15 mmol of Triethylamine (Et3N) as a proton scavenger.
- Reflux: Warm to room temperature, then heat to reflux (78°C) for 4–6 hours. Monitor by TLC (50% EtOAc/Hexane).
- Observation: The formation of a precipitate often indicates the cyclized 5-amino-1-alkyl-pyrazolo[3,4-d]pyrimidine product.

Step 2: Oxidation of Methylthio Group

- Rationale: The methylthio group is a poor leaving group. Oxidizing it to a sulfone makes it highly reactive for the final library diversification.
- Dissolve the intermediate from Step 1 in DCM.
- Add 2.5 equivalents of m-CPBA (meta-chloroperoxybenzoic acid) at 0°C.
- Stir for 4 hours at RT.
- Workup: Wash with NaHCO3 to remove benzoic acid byproduct. Dry organic layer over MgSO4.

Step 3: Final Substitution (Introduction of Pharmacophore)

- Rationale: Introduce the specific amine tail (e.g., 4-hydroxyphenylethylamine, similar to AS1517499) to engage the STAT6 SH2 pocket.
- Dissolve the sulfone intermediate in Dioxane.
- Add 1.2 equivalents of the target amine (e.g., tyramine derivative).
- Heat to 80°C for 12 hours.

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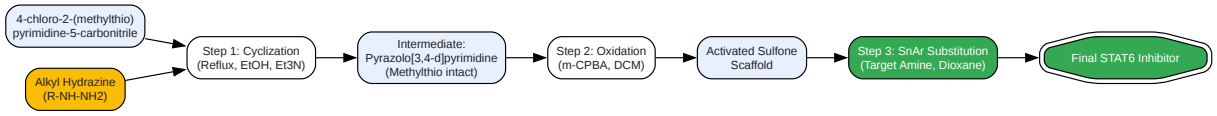
- Purification: Evaporate solvent and purify via preparative HPLC (C18 column, Water/Acetonitrile gradient).

Synthetic Workflow Diagram



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Caption: Figure 2. Synthetic route for Pyrazolo[3,4-d]pyrimidine STAT6 inhibitors using alkyl hydrazines.

Data Presentation & Characterization

Table 1: Expected Analytical Data for Key Intermediates

Compound Stage	Key Functional Group	1H NMR Diagnostic Signal (DMSO-d6)	MS (ESI) Expectation
Precursor	Nitrile (-CN)	No specific proton; IR signal at ~2220 cm^{-1}	[M+H]+
Cyclized Core	Pyrazole Ring	New singlet at ~8.0-8.5 ppm (C3-H of pyrazole)	[M+H]+ (Mass = Precursor + Hydrazine - HCl)
Final Inhibitor	Substituted Amine	Multiplets at 7.0-7.5 ppm (Aromatic tail); Loss of S-Me singlet	[M+H]+ matches target formula

Quality Control Check:

- HPLC Purity: Must exceed 95% at 254 nm.

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- NMR Verification: Confirm the disappearance of the S-methyl peak (approx 2.5 ppm) in the final step to ensure complete substitution.

Biological Evaluation Protocol

To confirm the synthesized compound inhibits STAT6:

- Cell Line: HEK293 stably transfected with STAT6-Luciferase reporter (containing 4x N6 consensus sequences).
- Induction: Stimulate cells with IL-4 (10 ng/mL).
- Treatment: Treat cells with the synthesized inhibitor (0.1 µM – 10 µM) 1 hour prior to IL-4 stimulation.
- Readout: Measure Luciferase activity after 24 hours.
- Control:AS1517499 (Positive Control, IC50 ~20 nM).

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